

Solubility of Lithium Tri-sec-butylborohydride in Organic Solvents: A Technical Guide

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Compound of Interest		
Compound Name:	Lithium Tri-sec-butylborohydride	
Cat. No.:	B1592834	Get Quote

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Introduction

Lithium Tri-sec-butylborohydride, commonly known as L-Selectride®, is a powerful and sterically hindered reducing agent widely employed in organic synthesis. Its efficacy and selectivity are often dependent on the solvent system used. This technical guide provides a comprehensive overview of the solubility of Lithium Tri-sec-butylborohydride in various common organic solvents. Understanding its solubility is critical for reaction optimization, safety, and handling. This document outlines available quantitative and qualitative solubility data, a detailed experimental protocol for determining its solubility under inert conditions, and a logical workflow for this process.

Quantitative and Qualitative Solubility Data

Lithium Tri-sec-butylborohydride is a highly reactive compound, sensitive to both air and moisture, which makes the determination and reporting of its solubility challenging. Consequently, precise quantitative data in a wide range of solvents is not extensively available in the public domain. The compound is most commonly supplied and used as a 1.0 M solution in tetrahydrofuran (THF), which serves as a key quantitative benchmark.



Solvent	Formula	Molar Mass (g/mol)	Boiling Point (°C)	Solubility	Temperat ure (°C)	Citation
Ethereal Solvents						
Tetrahydrof uran (THF)	C4H8O	72.11	66	Commercia lly available as a 1.0 M solution.	Ambient	[1]
Diethyl Ether	(C2H5)2O	74.12	34.6	Slightly soluble.	Not specified	_
1,2- Dimethoxy ethane (DME)	C4H10O2	90.12	85	Soluble.	Not specified	
Diglyme (bis(2- methoxyet hyl) ether)	С6Н14О3	134.17	162	Soluble.	Not specified	
Hydrocarb on Solvents						-
Hexanes	C6H14	86.18	~69	Insoluble to very slightly soluble (by analogy with other organolithi um compound s).	Not specified	_



Insoluvery slightly soluble uene C7H8 92.14 111 with or organe um compo	ene C7H8 92
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Note: The solubility in hydrocarbon solvents is generally very low for polar organometallic compounds like L-Selectride unless specific complexing agents are present.

Experimental Protocol: Determination of Solubility of Lithium Tri-sec-butylborohydride

Due to the air- and moisture-sensitive nature of **Lithium Tri-sec-butylborohydride**, its solubility must be determined under a dry, inert atmosphere (e.g., argon or nitrogen) using either a glovebox or Schlenk line techniques. The following protocol is a gravimetric method adapted from procedures for handling air-sensitive organometallic compounds.[2]

- I. Materials and Equipment
- Lithium Tri-sec-butylborohydride (solid or as a concentrated solution of known purity)
- Anhydrous organic solvents (THF, diethyl ether, etc., freshly distilled from an appropriate drying agent)
- Oven-dried glassware (Schlenk flasks, graduated cylinders, filter funnel with a fritted disc)
- Inert gas supply (Argon or Nitrogen) with a manifold (Schlenk line)
- Glovebox (optional, but recommended for higher safety and accuracy)
- Magnetic stirrer and stir bars



- · Constant temperature bath
- Syringes and needles (oven-dried and purged with inert gas)
- Pre-weighed vials with airtight septa
- Analytical balance (accessible within the glovebox or with a procedure for sample transfer)
- Vacuum pump

II. Procedure

- Preparation of the Saturated Solution: a. In a glovebox or under a positive pressure of inert gas in a Schlenk flask, add an excess amount of solid Lithium Tri-sec-butylborohydride to a known volume of the desired anhydrous solvent. The presence of undissolved solid is essential to ensure saturation. b. Seal the flask and place it in a constant temperature bath set to the desired temperature (e.g., 25 °C). c. Stir the suspension vigorously for a sufficient time to ensure equilibrium is reached (typically 24-48 hours). Periodically, stop stirring and allow the solid to settle to check for the continued presence of excess solid.
- Sampling of the Supernatant: a. Once equilibrium is established, stop the stirring and allow the solid to completely settle, leaving a clear supernatant. b. Using a gas-tight syringe fitted with a needle and a filter (e.g., a small piece of glass wool plugged into the needle base), carefully draw a precise volume (e.g., 5.00 mL) of the clear supernatant. It is critical to avoid drawing any solid particles. c. Transfer the accurately measured volume of the saturated solution into a pre-weighed, dry Schlenk tube or vial under an inert atmosphere.
- Gravimetric Analysis: a. Carefully remove the solvent from the pre-weighed vial containing the sample of the saturated solution under high vacuum. This should be done slowly to avoid bumping and loss of material. b. Once the solvent is completely removed, a solid residue of Lithium Tri-sec-butylborohydride will remain. Continue to dry the solid under high vacuum for several hours to ensure all residual solvent is removed. c. After drying, seal the vial under an inert atmosphere and re-weigh it. The difference in weight corresponds to the mass of Lithium Tri-sec-butylborohydride in the known volume of the solvent.
- Calculation of Solubility: a. Calculate the solubility using the following formula:



b. To express the solubility in molarity (mol/L), use the following formula:

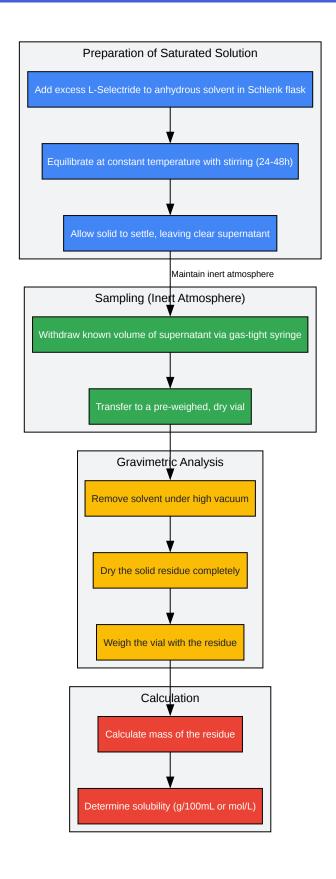
III. Safety Precautions

- **Lithium Tri-sec-butylborohydride** is pyrophoric and reacts violently with water. All operations must be conducted under a strict inert atmosphere.
- Wear appropriate personal protective equipment (PPE), including flame-retardant lab coat, safety glasses, and gloves.
- · Work in a well-ventilated fume hood.
- Have appropriate quenching agents and fire extinguishers readily available.

Visualizations

The following diagrams illustrate the logical workflow for the solubility determination of airsensitive compounds and the key relationships involved.

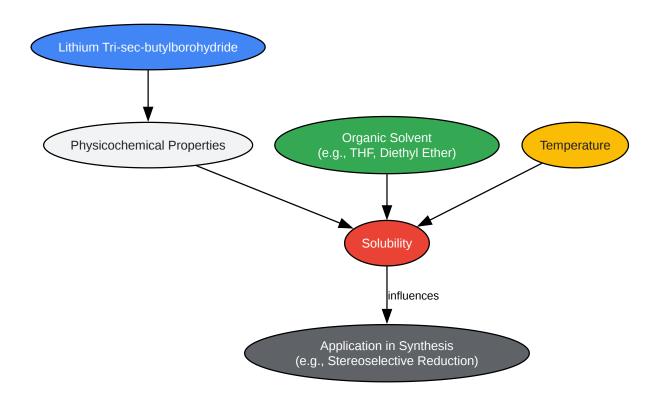




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Figure 1. Experimental workflow for determining the solubility of L-Selectride.





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Figure 2. Factors influencing the solubility and application of L-Selectride.

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References

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